

Application Notes and Protocols for 4-Amino-5-bromonicotinic Acid

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Compound of Interest

Compound Name: 4-Amino-5-bromonicotinic acid

Cat. No.: B1287460

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe laboratory handling and storage of **4-Amino-5-bromonicotinic acid** (CAS No. 52834-08-9). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Compound Information

Property	Value	Reference
CAS Number	52834-08-9	[1][2]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[1][2]
Molecular Weight	217.02 g/mol	[1][2]
Appearance	Off-white powder/solid	[3]
Purity	≥95%	[1]

Storage Conditions

Proper storage is essential to maintain the stability and purity of **4-Amino-5-bromonicotinic acid**.

Parameter	Recommendation	Source
Temperature	2-8°C or Room Temperature	[1][2]
Atmosphere	Store in a dry, well-ventilated place. Keep container tightly closed.	[2][3]
Light	Protect from light.	[4]
Incompatibilities	Strong oxidizing agents.	[4]

Note: While some suppliers suggest room temperature storage, refrigeration at 2-8°C in a tightly sealed container is recommended for long-term stability.[1][2]

Safety and Handling

3.1. Hazard Identification

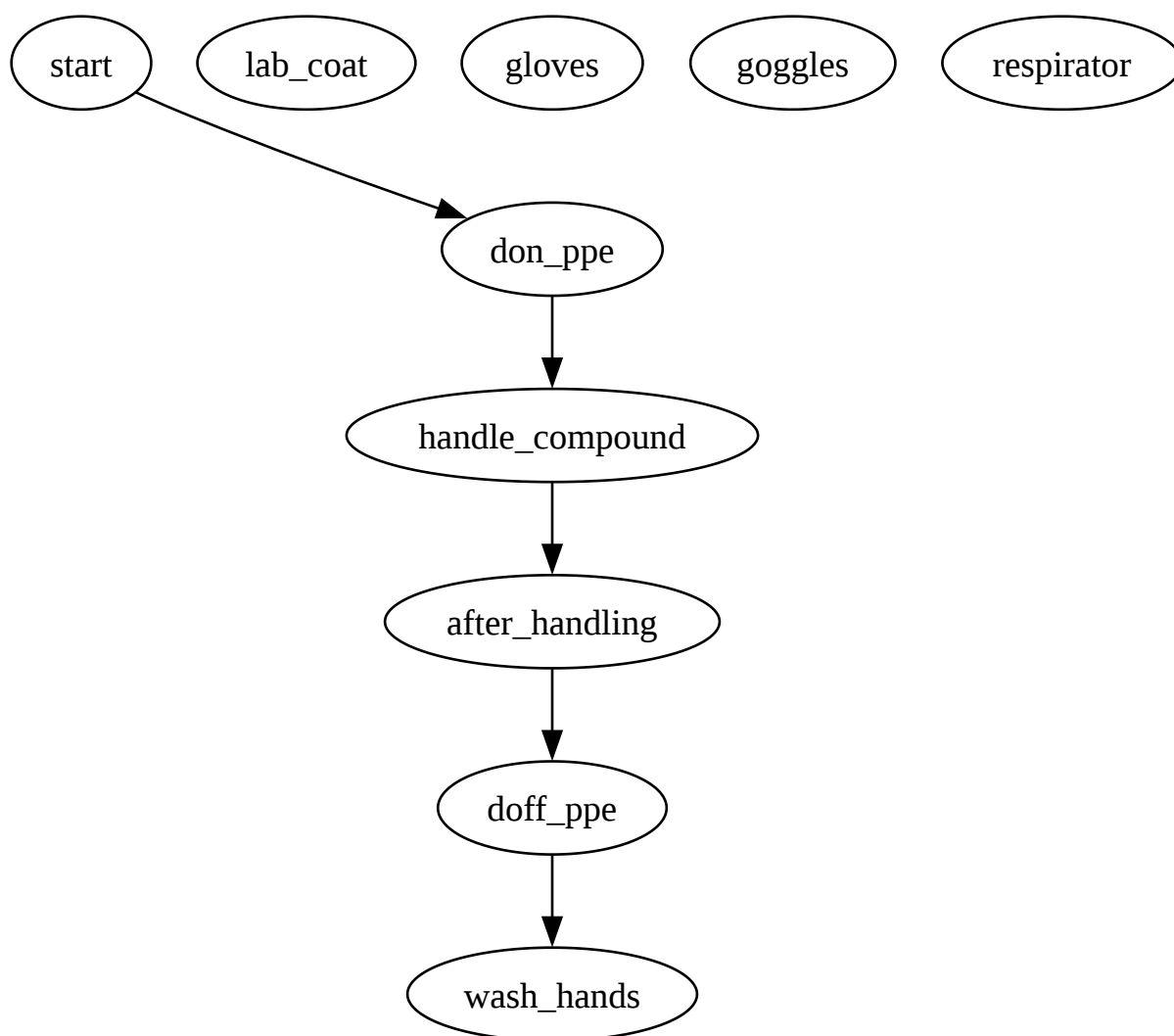
4-Amino-5-bromonicotinic acid is classified with the following hazards:

Hazard Statement	Description	Pictogram	Signal Word
H302	Harmful if swallowed	GHS07	Warning
H315	Causes skin irritation	GHS07	Warning
H319	Causes serious eye irritation	GHS07	Warning
H332	Harmful if inhaled	GHS07	Warning
H335	May cause respiratory irritation	GHS07	Warning

Source:[2][5]

3.2. Personal Protective Equipment (PPE)

A comprehensive approach to safety involves the consistent use of appropriate PPE.



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Caption: Personal Protective Equipment (PPE) Workflow.

Experimental Protocols

4.1. Weighing and Aliquoting

- Preparation: Ensure the chemical fume hood is operational and the work surface is clean. Assemble all necessary equipment, including a calibrated analytical balance, weighing paper or boat, spatula, and appropriate storage vials.
- PPE: Don a lab coat, chemical-resistant gloves, and safety goggles.

- Procedure:
 - Perform all manipulations within the fume hood to minimize inhalation exposure.
 - Carefully transfer the desired amount of **4-Amino-5-bromonicotinic acid** from the stock container to the weighing vessel using a clean spatula.
 - Avoid generating dust. If dust is observed, ensure ventilation is adequate. For larger quantities, a respirator is recommended.[\[6\]](#)
 - Securely close the stock container immediately after use.
 - Transfer the weighed compound to a labeled storage vial.
- Cleanup: Clean the spatula and balance with an appropriate solvent (e.g., ethanol) and wipe down the work surface. Dispose of contaminated weighing paper and gloves in the designated chemical waste.

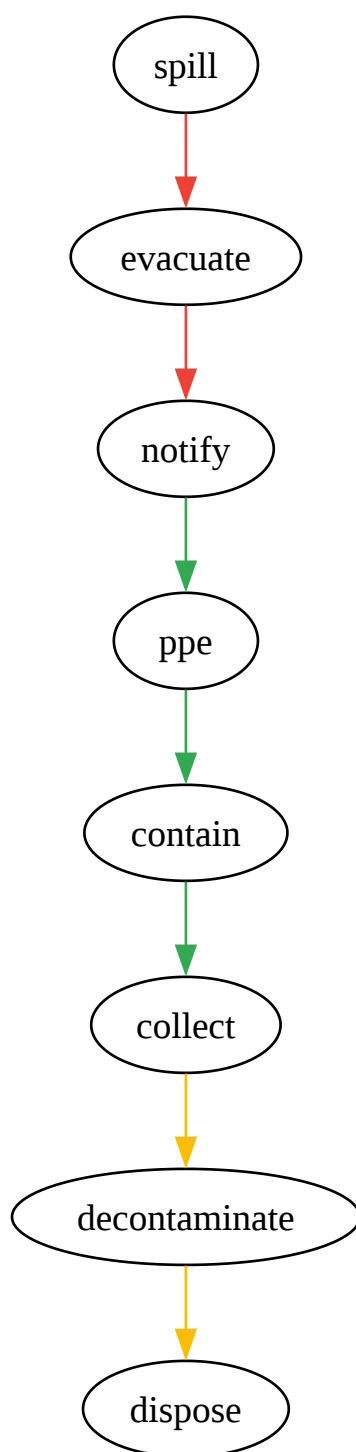
4.2. Solubilization

Note: Specific solubility data in various solvents is not readily available. It is recommended to perform small-scale solubility tests before preparing stock solutions.

- Solvent Selection: Based on experimental needs, select an appropriate solvent. Common solvents for similar compounds include dimethyl sulfoxide (DMSO) and N,N-dimethylformamide (DMF). For aqueous buffers, the pH may need to be adjusted to facilitate dissolution.
- Procedure:
 - In a chemical fume hood, add the chosen solvent to the vial containing the weighed **4-Amino-5-bromonicotinic acid**.
 - Vortex or sonicate the mixture to aid dissolution. Gentle heating may be applied if necessary, but monitor for any signs of degradation.
 - Visually inspect the solution to ensure complete dissolution before use in experiments.

- Storage of Solutions: Store stock solutions at -20°C or -80°C for long-term stability, protected from light. Before use, allow the solution to thaw completely and equilibrate to room temperature.

4.3. Spill and Waste Management



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Caption: Spill Response Workflow.

- Small Spills:
 - Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).[6]
 - Carefully sweep or scoop the material into a labeled, sealable container for chemical waste.
 - Clean the spill area with a suitable solvent and then with soap and water.
- Large Spills:
 - Evacuate the immediate area and prevent entry.
 - Notify your supervisor and the institutional safety office immediately.
 - Allow only trained personnel with appropriate respiratory protection to clean up the spill.
- Waste Disposal: Dispose of unused **4-Amino-5-bromonicotinic acid** and any contaminated materials in accordance with local, state, and federal regulations.[3][7] Do not dispose of down the drain.

First Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[3][7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.	[3][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3][7]

For all exposures, it is imperative to show the Safety Data Sheet (SDS) to the attending medical personnel.[8]

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